

An In-depth Technical Guide to the Physicochemical Properties of Sodium 2-oxopentanoate

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Compound of Interest

Compound Name: Sodium 2-oxopentanoate

Cat. No.: B084938

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Sodium 2-oxopentanoate**. The information is curated for professionals in research and development, offering detailed data, experimental methodologies, and visual representations of its metabolic significance.

Core Physicochemical Data

Sodium 2-oxopentanoate (CAS No. 13022-83-8) is the sodium salt of 2-oxopentanoic acid, a five-carbon alpha-keto acid. As a sodium salt of a carboxylic acid, it is expected to be a white crystalline solid at room temperature.^[1] Many sodium salts are highly water-soluble, and this trend is anticipated for **Sodium 2-oxopentanoate**, particularly given its relatively short carbon chain which limits hydrophobic character.^{[2][3]}

The thermal decomposition of sodium carboxylates typically occurs at high temperatures, often preceding melting.^{[4][5]} Therefore, a distinct boiling point for **Sodium 2-oxopentanoate** is not expected under normal atmospheric conditions.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₇ NaO ₃	[6]
Molecular Weight	138.10 g/mol	[6]
Appearance	White crystalline solid (expected)	[1]
Melting Point	Decomposes at high temperature	[4][5]
Boiling Point	Not applicable (decomposes)	[4][5]
Solubility	Soluble in water	[2][3]
pKa (of 2-oxopentanoic acid)	The pKa of the corresponding acid, 2-oxopentanoic acid, is complex due to the equilibrium between the keto and hydrated forms in aqueous solution.	

Metabolic Significance: Branched-Chain Amino Acid Catabolism

Sodium 2-oxopentanoate is a key intermediate in the metabolic breakdown of branched-chain amino acids (BCAAs), specifically isoleucine.[7][8] The catabolism of BCAAs primarily occurs in extra-hepatic tissues like muscle.[7] The initial step is a transamination reaction, followed by oxidative decarboxylation catalyzed by the branched-chain α -keto acid dehydrogenase (BCKDH) complex.[8][9]

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References

- 1. Monosodium glutamate - Wikipedia [en.wikipedia.org]
- 2. quora.com [quora.com]
- 3. brainly.com [brainly.com]
- 4. researchgate.net [researchgate.net]
- 5. Kinetics study of thermal decomposition of sodium carboxylate salts (Journal Article) | ETDEWEB [osti.gov]
- 6. sodium,2-oxopentanoate, CasNo.13022-83-8 Career Henan Chemical Co China (Mainland) [henankerui.lookchem.com]
- 7. AMINO ACID METABOLISM : BRANCHED-CHAIN AMINO ACID DEGRADATION [education.med.nyu.edu]
- 8. Branched-chain Amino Acids: Catabolism in Skeletal Muscle and Implications for Muscle and Whole-body Metabolism - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
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